

Technical Guide: 4-Bromo-1-(bromomethyl)-2-nitrobenzene (CAS: 82420-34-6)

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Compound of Interest

Compound Name: 4-Bromo-1-(bromomethyl)-2-nitrobenzene

Cat. No.: B051390

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromo-1-(bromomethyl)-2-nitrobenzene**, a versatile building block in organic synthesis. This document consolidates key chemical and physical properties, safety information, and detailed experimental protocols for its synthesis.

Chemical and Physical Properties

4-Bromo-1-(bromomethyl)-2-nitrobenzene is a solid organic compound with the molecular formula $C_7H_5Br_2NO_2$.^{[1][2][3]} Its structural and physical properties make it a reactive intermediate for the synthesis of more complex molecules.^{[4][5]}

Property	Value	Source
CAS Number	82420-34-6	[1] [2] [3] [6] [7] [8] [9] [10] [11] [12] [13] [14] [15]
Molecular Formula	C ₇ H ₅ Br ₂ NO ₂	[1] [2] [3] [4] [9] [10]
Molecular Weight	294.93 g/mol	[1] [2] [3] [10] [16]
Appearance	Solid	[6] [8]
Color	Light Yellow	[1]
Melting Point	70 - 80°C	[8]
Boiling Point (Predicted)	325.8 ± 27.0 °C	[1]
Density (Predicted)	2.006 ± 0.06 g/cm ³	[1]
Purity	≥97% or 98%	[2] [6]
Storage Temperature	2-8°C under inert atmosphere	[1] [6]
IUPAC Name	4-bromo-1-(bromomethyl)-2-nitrobenzene	[6] [10]
InChI Key	NHSJBMQFFQYDGQ-UHFFFAOYSA-N	[6]

Safety Information

This compound is classified as hazardous. Appropriate safety precautions should be taken during handling and storage.

Hazard Information	Details	Source
Signal Word	Danger	[6][8]
Hazard Statements	H302, H314, H315, H319, H335	[1][6][8]
GHS Pictograms	GHS07 (Harmful/Irritant)	[1]
Precautionary Statements	P260, P261, P264, P270, P280, P301+P330+P331, P303+P361+P353, P304+P340, P305+P351+P338, P310, P363, P405, P501	[1][6][8]

Synthesis Protocols

Two primary methods for the synthesis of **4-Bromo-1-(bromomethyl)-2-nitrobenzene** are documented.

Synthesis from 4-Bromo-2-nitrotoluene

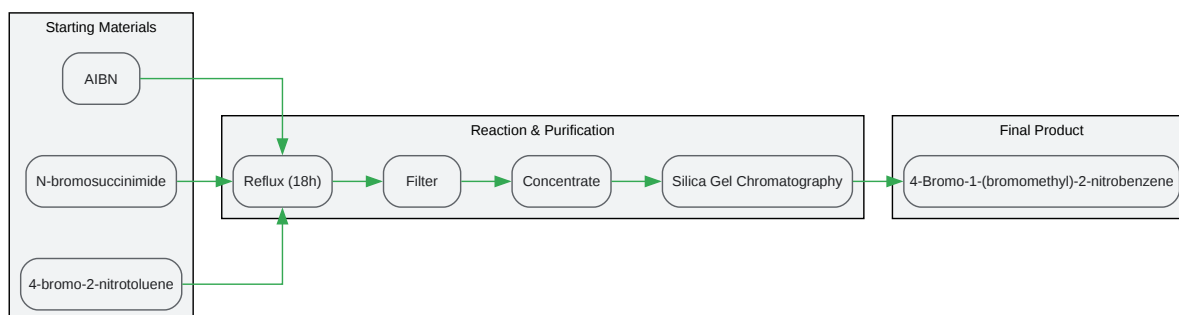
This protocol involves the bromination of the methyl group of 4-bromo-2-nitrotoluene using N-bromosuccinimide (NBS) as the bromine source and 2,2'-azobis(2-methylpropionitrile) (AIBN) as a radical initiator.

Experimental Protocol:

- A mixture of 4-bromo-2-nitrotoluene (25.0 g, 116 mmol), N-bromosuccinimide (28.2 g, 162 mmol), and 2,2'-azobis(2-methylpropionitrile) (1.90 mg, 11.6 mmol) is prepared.
- The reaction mixture is refluxed for 18 hours.[1][17]
- Upon completion, the reaction solution is filtered.
- The filtrate is concentrated under reduced pressure.

- The resulting crude product is purified by silica gel column chromatography using an ethyl acetate/hexane (1/9) eluent to yield the final product.[1][17]

Yield: 18.5 g (54%)[1][17]



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Synthesis of **4-Bromo-1-(bromomethyl)-2-nitrobenzene** from 4-Bromo-2-nitrotoluene.

Synthesis from (4-bromo-2-nitrophenyl)methanol

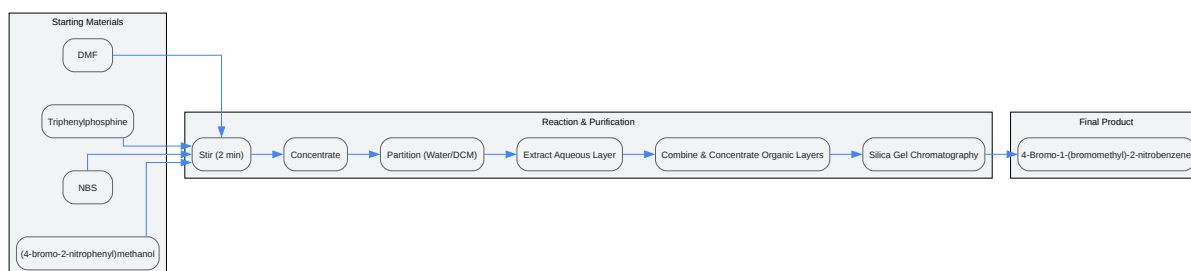
This alternative synthesis route involves the bromination of the alcohol group of (4-bromo-2-nitrophenyl)methanol using N-bromosuccinimide (NBS) and triphenylphosphine.

Experimental Protocol:

- To a stirred solution of (4-bromo-2-nitrophenyl)methanol (1.00 g, 4.31 mmol) in DMF (40 mL), add NBS (1.6 g, 9.0 mmol) and triphenylphosphine (2.4 g, 9.2 mmol).[17]
- After two minutes, the reaction mixture is concentrated in vacuo.[17]
- The residue is partitioned between water and dichloromethane (DCM).
- The aqueous layer is extracted with additional DCM.

- The combined organic layers are concentrated.
- The residue is purified by silica gel chromatography (Gradient: 0% to 20% EtOAc in heptane) to provide the product.[17]

Yield: 880 mg (69%)[17]



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Synthesis from (4-bromo-2-nitrophenyl)methanol.

Analytical Data

¹H-NMR spectral data has been reported for this compound.

¹H-NMR Data (CDCl₃, 400 MHz)

Chemical Shift (δ)	Description
4.78 ppm	(s, 2H, CH ₂)
7.46-7.47 ppm	(d, J = 8.0-8.2 Hz, 1H, Ar-H)
7.74-7.75 ppm	(dd, J = 2.0-2.1, 8.1-8.2 Hz, 1H, Ar-H)
8.18-8.20 ppm	(d, J = 1.7-2.1 Hz, 1H, Ar-H)
Source:[17]	

Applications in Research and Development

4-Bromo-1-(bromomethyl)-2-nitrobenzene is a versatile intermediate in chemical synthesis. [4] Its utility stems from the presence of multiple reactive sites: the bromomethyl group, the nitro group, and the bromine atom on the aromatic ring. These functional groups allow for selective chemical transformations, making it a valuable precursor in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals.[4] The benzene ring provides a stable scaffold for the construction of complex organic molecules.[4]

Currently, there is no specific information available in the public domain linking this compound to defined signaling pathways or biological mechanisms of action. Its primary role appears to be that of a foundational chemical building block for research and development purposes.

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